

Essential Safety and Logistics for Handling 6-Hydroxyhexyl 4-methylbenzenesulfonate

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Compound of Interest

Compound Name: 6-Hydroxyhexyl 4-methylbenzenesulfonate

Cat. No.: B7800567

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Disclaimer: This document provides essential guidance on handling **6-Hydroxyhexyl 4-methylbenzenesulfonate** based on its chemical class. However, a specific Safety Data Sheet (SDS) for this compound is not publicly available and must be obtained from your chemical supplier. The supplier's SDS is the primary source of detailed safety and handling information and must be reviewed before any work begins.

6-Hydroxyhexyl 4-methylbenzenesulfonate belongs to the tosylate class of compounds. Tosylates are recognized as potent alkylating agents, and as such, this compound should be handled with extreme caution to minimize exposure.^[1] Similar sulfonate esters are known to cause skin and eye irritation, and some may have carcinogenic properties.^{[1][2]}

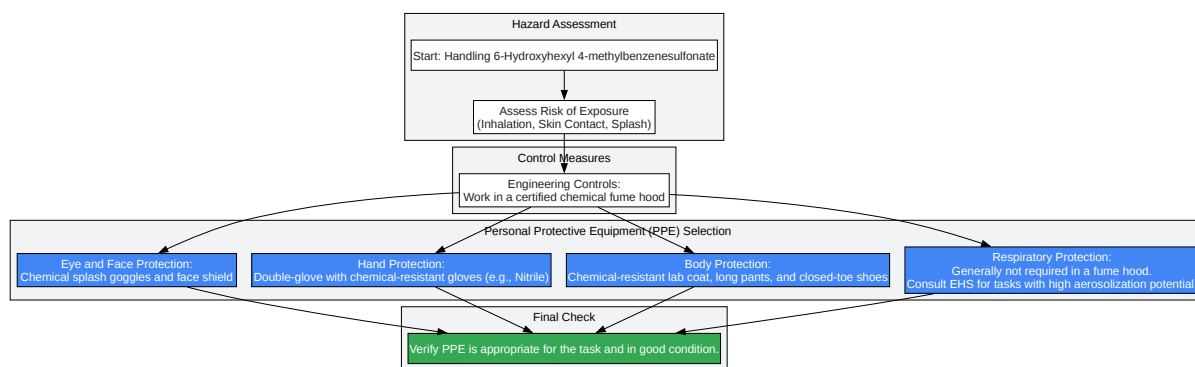
Chemical and Physical Properties

While detailed hazard data is not available, the following identifiers for **6-Hydroxyhexyl 4-methylbenzenesulfonate** have been compiled from various sources.

Property	Value	Source
CAS Number	75351-33-6	[3][4]
Molecular Formula	C13H20O4S	[3][4]
Molecular Weight	272.36 g/mol	[5]
Common Synonyms	6-HYDROXYHEXYL P-TOLUENESULFONATE; 1,6-Hexanediol, mono(4-methylbenzenesulfonate); 6-[(4-methylbenzenesulfonyl)oxy]hexan-1-ol	[4]
Storage	Store at -20°C	[3]

Personal Protective Equipment (PPE) Selection Workflow

The selection of appropriate Personal Protective Equipment is the final and a critical barrier against chemical exposure.[6] The following diagram outlines the logical workflow for selecting the necessary PPE when handling **6-Hydroxyhexyl 4-methylbenzenesulfonate**.



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Caption: PPE selection workflow for handling **6-Hydroxyhexyl 4-methylbenzenesulfonate**.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is crucial for minimizing the risk of exposure.

1. Pre-Handling Preparations:

- Obtain and Review SDS: Secure and thoroughly read the Safety Data Sheet provided by the supplier of your specific batch of **6-Hydroxyhexyl 4-methylbenzenesulfonate**.
- Designate a Work Area: All handling of this compound must occur within a certified chemical fume hood to control potential vapors or dust.^[1]
- Assemble PPE: Before entering the designated area, don the required personal protective equipment as outlined in the PPE workflow diagram. This includes, at a minimum:
 - Chemical splash goggles and a face shield.
 - Two pairs of chemical-resistant, powder-free nitrile gloves. The outer glove should be placed over the cuff of the lab coat.^[6]
 - A chemical-resistant laboratory coat.
 - Long pants and fully enclosed, chemical-resistant footwear.
- Prepare for Spills: Ensure a chemical spill kit compatible with sulfonate esters is readily accessible.

2. Handling the Compound:

- Weighing and Transfer: Handle the compound carefully to avoid generating dust or aerosols. Use tools like spatulas for solid transfers.
- In Solution: When making solutions, add the compound slowly to the solvent. If using a vortexer or sonicator, ensure the container is securely capped.
- Avoid Contamination: Do not allow the compound or its solutions to come into contact with skin or clothing.^[1] If contact occurs, immediately follow the first-aid procedures outlined in the SDS.
- Glove Changes: Change gloves regularly, with recommendations varying from every 30 to 60 minutes, and immediately if you know or suspect contamination.^[6]

3. Post-Handling Procedures:

- Decontamination: Decontaminate all surfaces and equipment that may have come into contact with the chemical, following your institution's established procedures.
- Doffing PPE: Remove PPE in an order that minimizes cross-contamination. Typically, the outer gloves are removed first, followed by the gown and other protective equipment, with the inner gloves removed last.
- Hand Washing: Wash hands thoroughly with soap and water after removing PPE.

Disposal Plan

Proper disposal is critical to ensure safety and environmental compliance. Do not dispose of this chemical down the drain or in regular trash.[7]

1. Waste Segregation:

- All materials contaminated with **6-Hydroxyhexyl 4-methylbenzenesulfonate** are considered hazardous waste.[1]
- This includes:
 - Unused or excess chemical.
 - Empty containers that held the chemical.
 - Contaminated consumables such as gloves, pipette tips, and absorbent paper.[1]
- Keep this waste stream separate from other chemical wastes unless explicitly permitted by your institution's guidelines.[1]

2. Waste Collection:

- Use a designated, chemically resistant, and sealable container for all solid and liquid waste.
- Label the hazardous waste container clearly and accurately as soon as waste is added. The label should include the chemical name ("**6-Hydroxyhexyl 4-methylbenzenesulfonate** Waste") and any other information required by your institution.

3. Final Disposal:

- Store the sealed waste container in a designated and secure hazardous waste accumulation area.
- Contact your institution's Environmental Health and Safety (EHS) department or the designated hazardous waste management provider to arrange for pickup and final disposal.
[1]

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